

A Technical Guide to Catechol-13C6: Pricing, Availability, and Applications in Research

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Compound of Interest

Compound Name: Catechol-13C6

Cat. No.: B142630

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Catechol-13C6**, a stable isotope-labeled compound crucial for a variety of research applications. This document covers its commercial availability and pricing, details its role in metabolic studies, and provides generalized experimental protocols for its use.

Introduction to Catechol-13C6

Catechol-13C6 is a form of catechol in which all six carbon atoms on the benzene ring have been replaced with the heavy isotope, carbon-13. This isotopic labeling makes it an invaluable tracer for metabolic and mechanistic studies, particularly in the investigation of pathways involving catecholamines and other phenolic compounds. Unlike radioactive isotopes, stable isotopes like ¹³C are non-radioactive, making them safer to handle and suitable for in vivo studies in humans. The primary application of **Catechol-13C6** lies in its use as an internal standard in mass spectrometry-based quantification and for tracing the metabolic fate of catechol and its derivatives in complex biological systems.

Commercial Availability and Pricing

Catechol-13C6 is available from several specialized chemical suppliers. The pricing and available quantities vary by vendor. Below is a summary of representative suppliers and their offerings. Please note that prices are subject to change and it is recommended to inquire directly with the suppliers for the most current information.

Supplier	Product Number	CAS Number	Molecular Formula	Molecular Weight	Available Quantities	Price
BOC Sciences	BLP-016015	115881-16-8	$^{13}\text{C}_6\text{H}_6\text{O}_2$	116.07 g/mol	Inquire	Inquire[1]
Cambridge Isotope Laboratories, Inc.	CLM-1520-1	115881-16-8	$^{13}\text{C}_6\text{H}_6\text{O}_2$	116.07 g/mol	Inquire	\$470[2]
CymitQuimica	115881-16-8	$\text{C}_6\text{H}_6\text{O}_2$	116.07 g/mol	1mg, 10mg, 2500µg	€177.00 (1mg), €914.00 (10mg), €275.00 (2500µg) [3]	
LGC Standards	TRC-C215177	115881-16-8	$^{13}\text{C}_6\text{H}_6\text{O}_2$	116.07 g/mol	1 mg, 2.5 mg, 10 mg	Inquire[4] [5]

Applications in Research

The primary utility of **Catechol- $^{13}\text{C}_6$** lies in its application as a tracer in metabolic studies, particularly those involving phenolic compounds. It allows for the precise tracking of catechol and its derivatives through complex biological systems. For example, it has been employed to investigate dopamine catabolism.

Stable isotope labeling, in general, has become an indispensable tool in both mechanistic and metabolic investigations. Unlike techniques that provide a static snapshot of metabolite concentrations, stable isotope tracers offer dynamic information about metabolic flux, revealing the rates at which molecules are synthesized and broken down. This has been instrumental in advancing our understanding of the metabolism of crucial biomolecules.

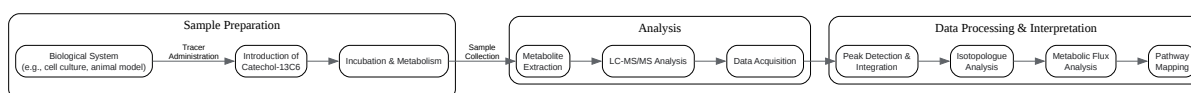
Experimental Protocols

While specific experimental designs will vary based on the research question, a general workflow for utilizing **Catechol-13C6** in a metabolomics study is outlined below.

General Workflow for Stable Isotope Labeling in Metabolomics

A common application for **Catechol-13C6** is in stable isotope labeling (SIL) based metabolomics research. This workflow enhances metabolite annotation and provides an internal standard for quantification.

Experimental Workflow for Isotope Labeling in Metabolomics



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Caption: A generalized workflow for a metabolomics experiment using a stable isotope-labeled tracer like **Catechol-13C6**.

Detailed Methodologies

1. Introduction of Labeled Compound:

- In vivo: For animal studies, **Catechol-13C6** can be administered through various routes (e.g., oral gavage, intravenous injection). The dosage and timing will depend on the specific metabolic pathway and organism being studied.
- In vitro: For cell culture experiments, **Catechol-13C6** is added to the culture medium at a known concentration.

2. Sample Collection and Metabolite Extraction:

- At predetermined time points, biological samples (e.g., plasma, urine, tissues, cells) are collected.
- Metabolism is quenched rapidly, often using cold methanol or other organic solvents, to prevent further enzymatic activity.
- Metabolites are then extracted from the samples using appropriate solvent systems (e.g., methanol/water, acetonitrile/water).

3. Mass Spectrometry Analysis:

- The extracted metabolites are analyzed by a high-resolution mass spectrometer, typically coupled with liquid chromatography (LC-MS) for separation.
- The mass spectrometer is set to detect the mass-to-charge ratios (m/z) of the unlabeled (endogenous) catechol and its metabolites, as well as the ^{13}C -labeled counterparts.

4. Data Analysis:

- The data is processed to identify and quantify the different isotopologues (molecules that differ only in their isotopic composition).
- The ratio of labeled to unlabeled metabolites provides information on the rate of metabolic conversion (flux).

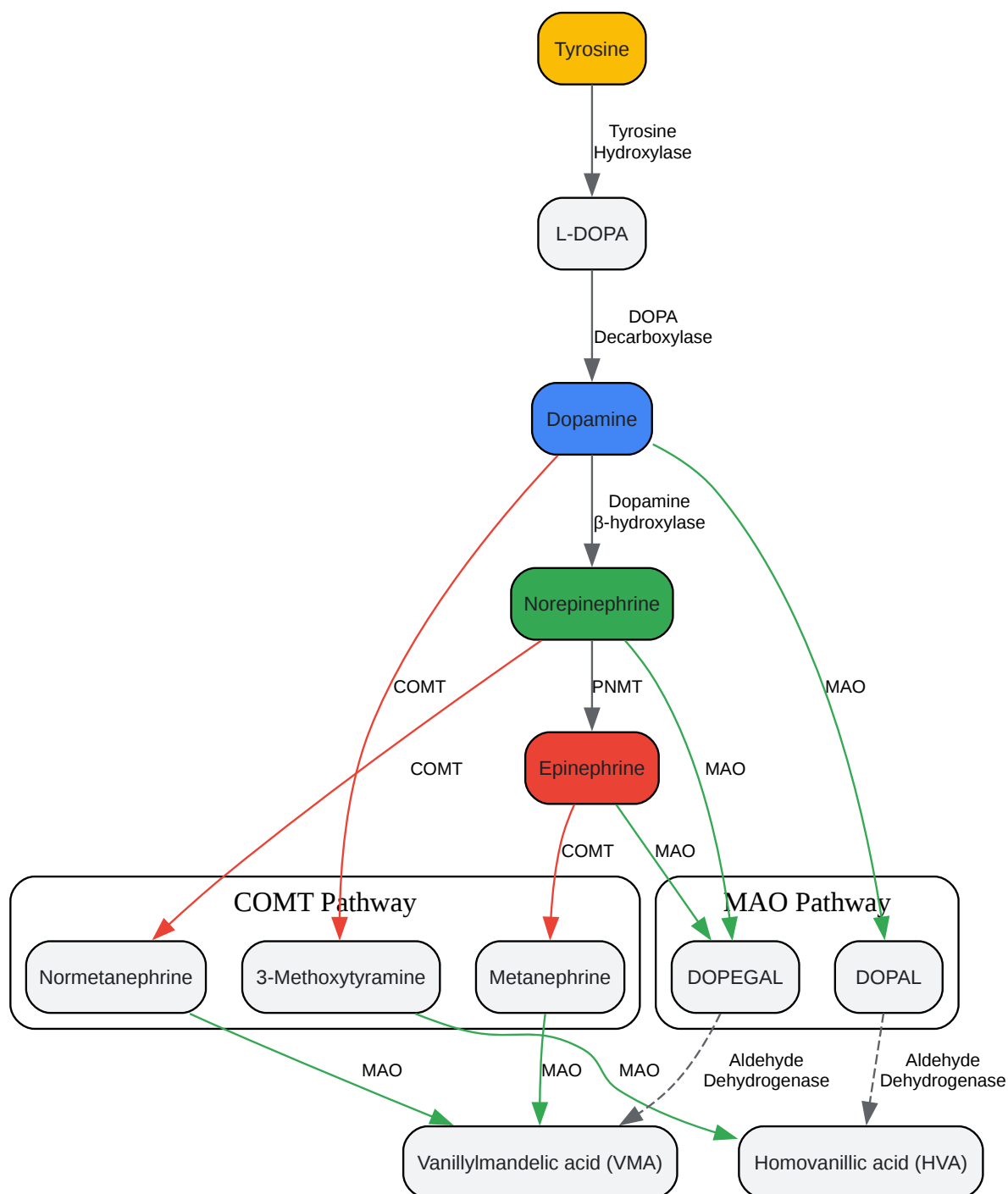
Signaling Pathways

Catechol is a precursor to catecholamines, a class of neurotransmitters and hormones that includes dopamine, norepinephrine, and epinephrine. These molecules are involved in a wide range of physiological and pathological processes.

Catecholamine Biosynthesis and Metabolism

The synthesis of catecholamines begins with the amino acid tyrosine. The metabolic breakdown of catecholamines is primarily carried out by two enzymes: monoamine oxidase (MAO) and catechol-O-methyltransferase (COMT).

Catecholamine Metabolism Pathway



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Caption: A simplified diagram of the catecholamine biosynthesis and metabolism pathway.

By using **Catechol-13C6**, researchers can trace the flow of the labeled carbon atoms through these pathways, providing quantitative data on the activity of enzymes like COMT and MAO under various physiological or pathological conditions. This information is critical for understanding the dysregulation of catecholamine signaling in diseases such as hypertension, heart failure, anxiety, and neurodegenerative disorders.[6]

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References

- 1. A novel stable isotope labelling assisted workflow for improved untargeted LC–HRMS based metabolomics research - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | Stable Isotope–Assisted Plant Metabolomics: Combination of Global and Tracer-Based Labeling for Enhanced Untargeted Profiling and Compound Annotation [frontiersin.org]
- 3. Overview of Stable Isotope Metabolomics - Creative Proteomics [creative-proteomics.com]
- 4. researchgate.net [researchgate.net]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. Physiology, Catecholamines - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
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